

Application Notes and Protocols for Experimental Field Trials of Cycloxydim on Maize

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Compound of Interest

Compound Name: *cycloxydim (ISO); 2-(N-ethoxybutanimidoyl)-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)cyclohex-2-en-1-one*

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Introduction

These notes provide a comprehensive overview of the application of cycloxydim in experimental field trials on maize (*Zea mays*). Cycloxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione family. Its primary mode of action is the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is crucial for fatty acid synthesis in grasses.^[1] Standard maize varieties are grasses and are therefore susceptible to cycloxydim. Consequently, research on cycloxydim in maize is bifurcated into two main areas:

- **Phytotoxicity Studies on Conventional Maize:** These trials investigate the unintended effects of cycloxydim on non-tolerant maize, often to simulate and understand the impact of spray drift from adjacent fields where cycloxydim is used on broadleaf crops. These studies typically employ sub-lethal application rates to quantify crop injury, growth inhibition, and potential yield loss.
- **Efficacy and Safety Studies on Cycloxydim-Tolerant Maize (CTM):** With the development of CTM hybrids, field trials are conducted to determine effective weed control rates of

cycloxydim while ensuring crop safety.

This document provides protocols and data relevant to both types of experimental trials.

Data Presentation: Cycloxydim Application Rates in Field Trials

The following tables summarize quantitative data on cycloxydim application rates from experimental field trials. It is critical to distinguish between trials conducted on cycloxydim-tolerant maize for weed control and those designed to assess phytotoxicity on conventional maize.

Table 1: Application Rates for Weed Control in Cycloxydim-Tolerant Maize (CTM)

Application Rate (g a.i./ha)	Crop Growth Stage at Application	Target Weeds	Efficacy / Remarks	Reference
75 - 150	3-4 leaf stage	Grassy and broadleaf weeds (in combination with dicamba + tritosulfuron)	Effective weed control, comparable to other common herbicides.	[2][3][4]
150	3-4 leaf stage	Grassy and broadleaf weeds (in combination with dicamba + tritosulfuron)	Resulted in an 85% decrease in weed density and biomass.	[5]
200 - 300	Not specified	Perennial grassy weeds (in combination with dicamba + tritosulfuron)	Considered the best option from an economic and environmental safety standpoint.	[3][6]
300	5-6 leaf stage	Grassy and broadleaf weeds (in combination with dicamba + tritosulfuron)	High efficacy in weed control.	[5]

g a.i./ha = grams of active ingredient per hectare

Table 2: Hypothetical Sub-lethal Application Rates for Phytotoxicity Trials on Conventional (Non-Tolerant) Maize and Expected Injury Symptoms

This table is constructed based on typical rates used in herbicide drift studies and the known sensitivity of maize to ACCase inhibitors. The visual injury ratings are based on the European Weed Research Council (EWRC) rating scale, where 1 = no effect and 9 = plant death.

Application Rate (g a.i./ha)	Maize Growth Stage	Expected Visual Injury (7-14 Days After Application)	Potential Impact on Growth and Yield
10 - 25	V2 - V4	Slight stunting, mild chlorosis (yellowing) of new leaves. (EWRC Scale: 2-3)	Minimal to no significant yield loss if the crop recovers.
25 - 50	V2 - V4	Moderate stunting, distinct chlorosis and whitening of whorl leaves. (EWRC Scale: 4-5)	Potential for reduced plant height and biomass; possible yield reduction.
50 - 100	V2 - V4	Severe stunting, extensive whitening and necrosis of new growth, potential for "dead heart" where the growing point dies. (EWRC Scale: 6-7)	Significant reduction in plant growth and high probability of yield loss.
> 100	V2 - V4	Plant death is likely. (EWRC Scale: 8-9)	Complete yield loss in affected plants.

Experimental Protocols

This section details the methodologies for conducting field trials to assess the phytotoxicity of cycloxydim on maize.

Objective

To evaluate the dose-dependent phytotoxic effects of post-emergence application of cycloxydim on conventional (non-tolerant) maize at different growth stages.

Materials and Equipment

- Test Product: Cycloxydim formulation of known concentration.

- Maize Hybrid: A conventional (non-cycloxydim-tolerant) hybrid common to the region.
- Field Plot Sprayer: Calibrated to deliver a precise and uniform spray volume.
- Personal Protective Equipment (PPE): As per the herbicide safety data sheet.
- Data Collection Tools: Meter sticks, quadrat frames, plant biomass scales, camera, and data recording sheets.

Experimental Design

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Minimum of 10 square meters to minimize edge effects. A typical plot might be 3 meters wide (4 maize rows) by 5 meters long.
- Treatments:
 - Untreated Control.
 - A range of sub-lethal rates of cycloxydim (e.g., 10, 25, 50, 75, 100 g a.i./ha).
 - A full recommended rate for broadleaf crops (e.g., 200 g a.i./ha) to serve as a positive control for severe injury.
- Application Timing: Applications should be made at key maize growth stages, such as V2-V4 (2 to 4 collared leaves) and V6-V8, to assess differential sensitivity.

Procedure

- Site Selection and Preparation: Choose a uniform field with consistent soil type and topography. Prepare the seedbed according to standard local practices for maize cultivation.
- Planting: Plant the selected maize hybrid at a uniform seeding rate and depth.
- Sprayer Calibration: Accurately calibrate the sprayer to deliver a consistent spray volume (e.g., 200 L/ha) at a specified pressure and speed.
- Herbicide Application:

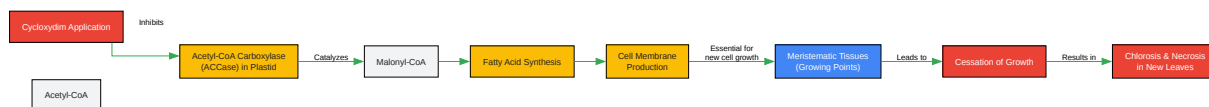
- Apply the treatments when the maize has reached the target growth stage.
- Avoid application during adverse weather conditions (e.g., high wind, rain).
- Use shields to prevent drift between plots.
- Data Collection:
 - Visual Phytotoxicity Assessment: Rate visual injury at 3, 7, 14, and 28 days after application (DAA) using the EWRC 1-9 scale or a 0-100% scale (where 0 is no injury and 100 is complete plant death). Symptoms to note include chlorosis, necrosis, stunting, and leaf malformation.^{[7][8]}
 - Plant Height: Measure the height of a predetermined number of plants per plot at each assessment timing.
 - Biomass: At a specified time point (e.g., 28 DAA), harvest the above-ground biomass from a designated area within each plot, dry to a constant weight, and record.
 - Yield: At maturity, harvest the cobs from the central rows of each plot, determine the grain moisture content, and calculate the yield adjusted to a standard moisture percentage.

Data Analysis

Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD. If significant treatment effects are observed, use a mean separation test (e.g., Tukey's HSD) to compare treatment means. Dose-response curves can be modeled for each parameter to determine the cycloxydim rate that causes a 50% response (ED50).

Mandatory Visualizations

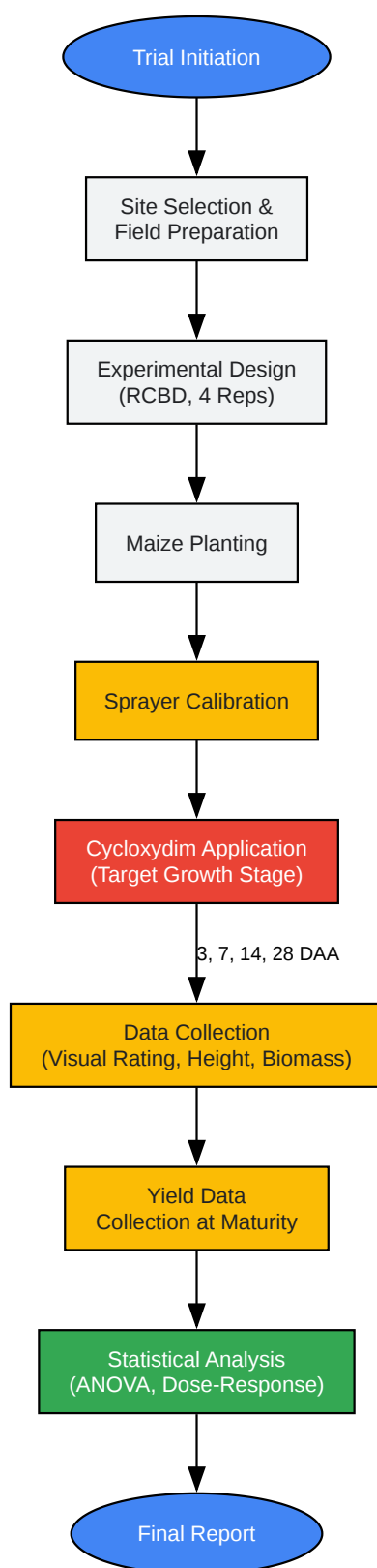
Signaling Pathway



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Caption: Cycloxydim's mechanism of action in susceptible maize.

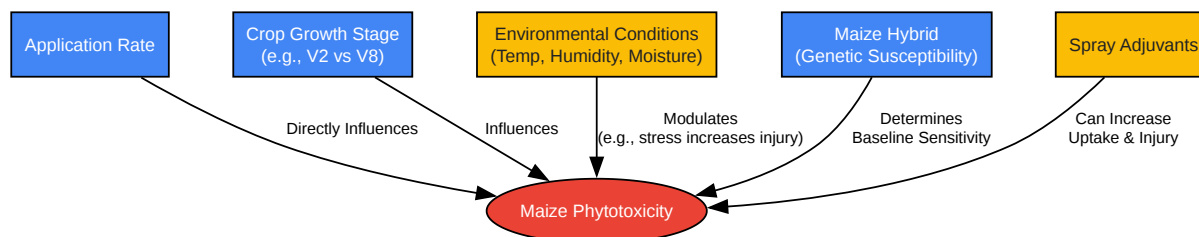
Experimental Workflow



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Caption: Workflow for a maize phytotoxicity field trial.

Logical Relationships: Factors Influencing Phytotoxicity



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Caption: Key factors influencing cycloxydim phytotoxicity in maize.

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